

An In-depth Technical Guide to Pyrocincholic Acid Methyl Ester (C₃₀H₄₈O₃)

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Compound of Interest

Compound Name: *Pyrocincholic acid methyl ester*

Cat. No.: *B1180797*

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Abstract

Pyrocincholic acid methyl ester, with the molecular formula C₃₀H₄₈O₃, is a pentacyclic triterpenoid of the oleanane class. While direct and extensive research on this specific methyl ester is limited, its parent compound, pyrocincholic acid (3 β -Hydroxy-27-norolean-13-en-28-oic acid), and related oleanane triterpenoids have garnered significant scientific interest for their diverse and potent biological activities. This technical guide consolidates the available information on pyrocincholic acid and its derivatives, focusing on its physicochemical properties, potential therapeutic applications, underlying mechanisms of action, and relevant experimental protocols. This document aims to serve as a comprehensive resource for researchers and professionals in drug discovery and development.

Introduction

Pyrocincholic acid is a naturally occurring triterpenoid isolated from medicinal plants such as *Nauclea officinalis*[1][2]. Triterpenoids are a large and structurally diverse class of natural products that have been extensively studied for their pharmacological properties, including anti-inflammatory, anticancer, and antiviral effects[3][4][5]. The esterification of the carboxylic acid group, as in **pyrocincholic acid methyl ester**, is a common chemical modification performed to potentially enhance bioavailability and therapeutic efficacy. This guide provides a detailed overview of the current knowledge surrounding this compound and its parent acid.

Physicochemical and Spectroscopic Data

Specific experimental data for **pyrocincholic acid methyl ester** is not widely available in the public domain. The following tables summarize predicted physicochemical properties and available spectroscopic data for a closely related derivative, pyrocincholic acid 3 β -O- α -L-rhamnopyranoside.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C30H48O3	-
Molecular Weight	456.71 g/mol	[3]
Predicted Boiling Point	523.4 \pm 50.0 $^{\circ}$ C	[6]
Predicted Density	1.07 \pm 0.1 g/cm ³	[6]
CAS Number	107160-24-7	[6]

Spectroscopic Data

Detailed spectroscopic data for **pyrocincholic acid methyl ester** is not currently published. However, the ¹³C NMR spectral data for pyrocincholic acid 3 β -O- α -L-rhamnopyranoside provides insight into the carbon skeleton of the parent molecule.

Table 2: ¹³C NMR Chemical Shifts of Pyrocincholic acid 3 β -O- α -L-rhamnopyranoside in Pyridine-d₅[7]

Carbon No.	Chemical Shift (ppm)	Carbon No.	Chemical Shift (ppm)
1	39.1	16	24.0
2	26.8	17	47.9
3	88.9	18	54.0
4	39.7	19	39.4
5	56.1	20	31.1
6	18.5	21	34.4
7	33.5	22	33.1
8	40.2	23	28.3
9	48.1	24	16.9
10	37.3	25	15.8
11	23.9	26	17.6
12	23.4	28	179.9
13	134.0	29	33.3
14	134.5	30	23.8
15	28.5	Rha-1'	102.0
Rha-2'	72.8	Rha-3'	72.8
Rha-4'	74.2	Rha-5'	69.9
Rha-6'	18.7		

Biological Activities and Potential Therapeutic Applications

Oleanane triterpenoids, including pyrocincholic acid and its derivatives, have demonstrated a broad spectrum of biological activities. The primary areas of therapeutic interest are in

oncology, inflammation, and infectious diseases.

Anticancer Activity

Glycosides of pyrocincholic acid have shown promising cytotoxic effects against the human lung carcinoma cell line, A549[2]. The anticancer mechanisms of related oleanane triterpenoids are multifaceted and involve the modulation of several key signaling pathways that regulate cell proliferation, apoptosis, and angiogenesis.

Anti-inflammatory Activity

Nauclea officinalis, the plant source of pyrocincholic acid, has been traditionally used to treat inflammatory conditions[2]. Oleanane triterpenoids are known to exert anti-inflammatory effects by inhibiting the production of pro-inflammatory mediators and modulating the activity of immune cells[8][9].

Antiviral Activity

Several triterpenoids have been reported to possess antiviral properties[3]. While specific data for **pyrocincholic acid methyl ester** is lacking, this remains a promising area for future investigation.

Metabolic Regulation

A glycoside of pyrocincholic acid was found to suppress adipogenesis and regulate lipid metabolism in 3T3-L1 adipocytes, suggesting a potential role in the management of obesity and related metabolic disorders. This effect was mediated, at least in part, through the activation of the AMPK signaling pathway[10][11].

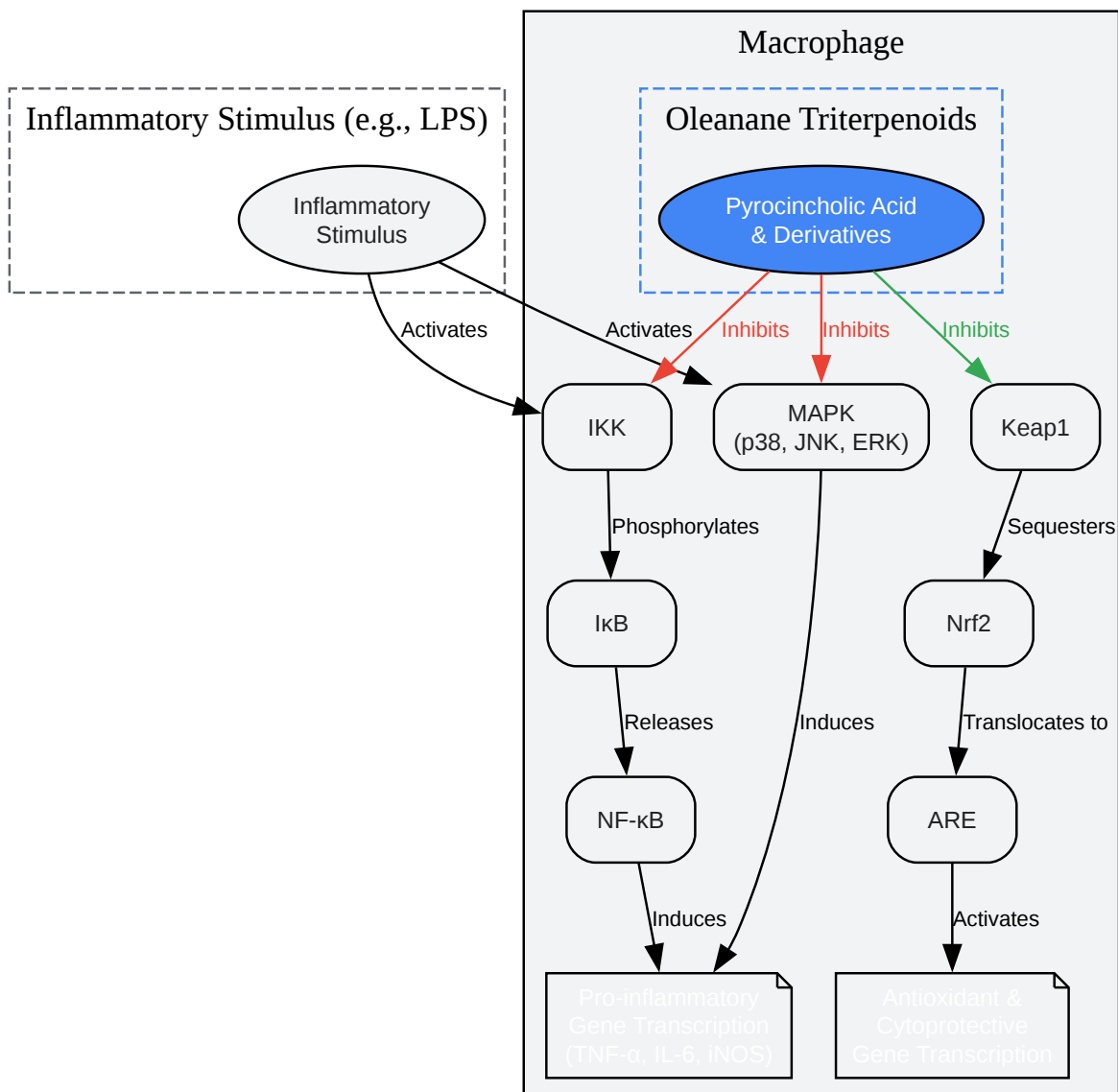
Signaling Pathways and Mechanisms of Action

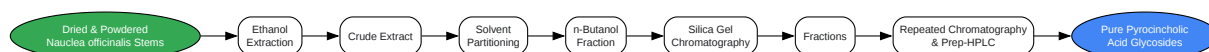
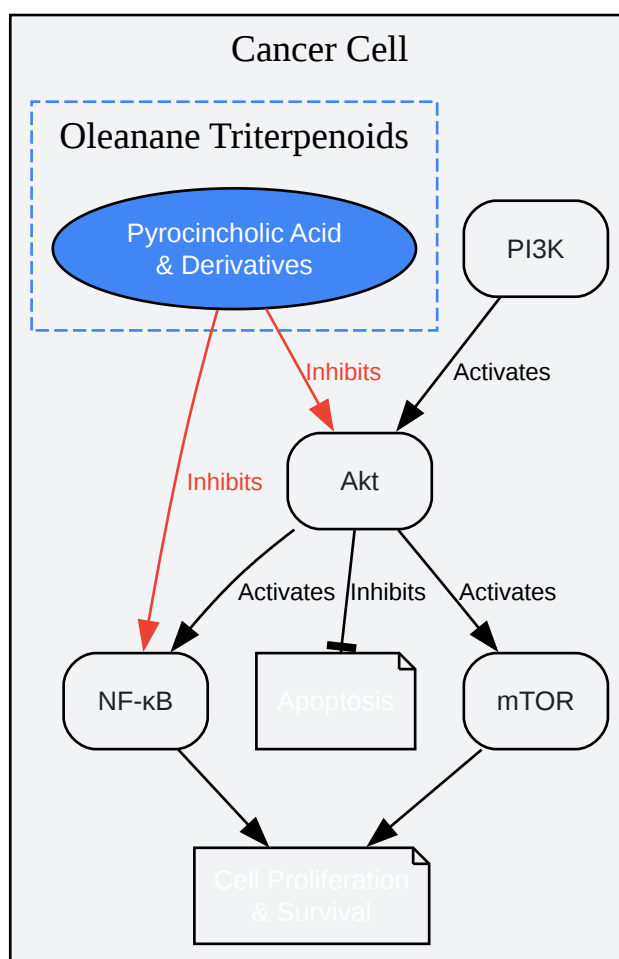
The biological effects of oleanane triterpenoids are attributed to their ability to modulate multiple intracellular signaling pathways.

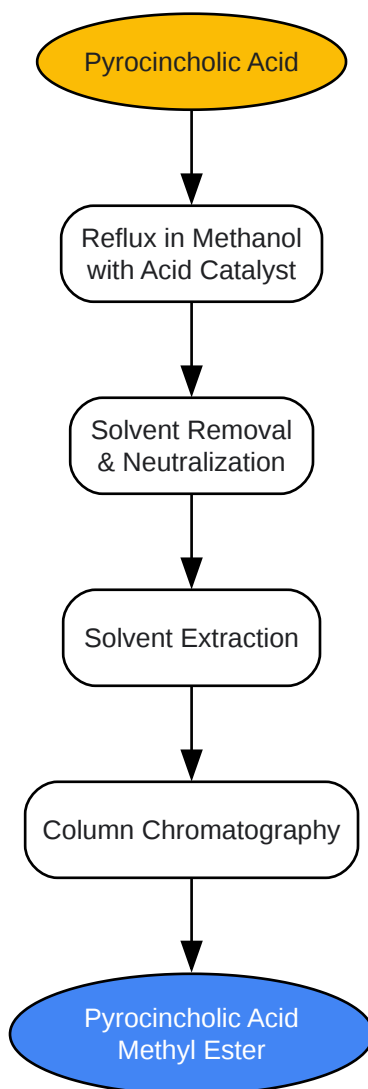
Anti-inflammatory Signaling

Oleanane triterpenoids are well-documented inhibitors of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway[8][9][12]. Under inflammatory

conditions, NF- κ B is activated and translocates to the nucleus, where it promotes the transcription of pro-inflammatory genes. Oleanane triterpenoids can inhibit this process, leading to a reduction in inflammatory mediators. They also modulate the MAPK (Mitogen-Activated Protein Kinase) pathway, which is also crucial in the inflammatory response[9]. Furthermore, some oleanane triterpenoids activate the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway, which upregulates the expression of antioxidant and cytoprotective genes[5] [9].







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